

Physical and chemical properties of 4-isopropylbenzaldehyde

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Compound of Interest

Compound Name: Cuminaldehyde

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An In-depth Technical Guide to 4-Isopropylbenzaldehyde

Introduction

4-Isopropylbenzaldehyde (also known as **cuminaldehyde**) is a naturally occurring aromatic organic compound with the chemical formula $C_{10}H_{12}O$.^{[1][2]} It is a key constituent of the essential oils of various plants, including cumin (*Cuminum cyminum*), eucalyptus, myrrh, and cassia.^{[1][3]} Characterized by a distinctive strong, pungent, and spicy aroma, it is widely utilized as a flavoring agent in the food industry and as a fragrance component in perfumes and cosmetics.^{[2][4]}

Beyond its sensory applications, 4-isopropylbenzaldehyde has garnered significant interest from the scientific and pharmaceutical communities. Research has highlighted its potential therapeutic properties, including antimicrobial, anti-inflammatory, and antidiabetic effects.^{[5][6]} Notably, it has been identified as an inhibitor of alpha-synuclein fibrillation, a process implicated in neurodegenerative disorders such as Parkinson's disease, making it a valuable lead compound in drug development.^{[1][7]} This guide provides a comprehensive overview of the physical, chemical, and biological properties of 4-isopropylbenzaldehyde, along with relevant experimental protocols for its synthesis and analysis.

Physicochemical Properties

The fundamental physical and chemical characteristics of 4-isopropylbenzaldehyde are summarized below.

General and Physical Properties

Quantitative physical data for 4-isopropylbenzaldehyde are presented in Table 1 for easy reference and comparison.

Property	Value	Source(s)
CAS Number	122-03-2	[8] [9] [10]
Molecular Formula	C10H12O	[1] [2] [8]
Molecular Weight	148.20 g/mol	[8] [11] [12]
Appearance	Colorless to pale yellow liquid	[1] [2] [3]
Odor	Strong, pungent, spicy, cumin-like	[2] [3]
Boiling Point	235-236 °C at 760 mmHg	[1] [2] [3] [8]
Density	0.977 - 0.981 g/mL at 20-25 °C	[1] [2] [3] [13]
Refractive Index (n _{20/D})	1.527 - 1.534	[2] [11] [14]
Flash Point	93 °C (200 °F)	[1] [2] [14]
Vapor Pressure	~0.02 - 0.065 mmHg at 25 °C	[2] [14]
Solubility	Insoluble in water; soluble in ethanol and ether	[1] [2] [3]
LogP	2.98 - 3.17	[8] [11]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and structural elucidation of 4-isopropylbenzaldehyde. Key spectral data are summarized in Table 2.

Spectroscopy	Key Features and Peaks	Source(s)
^1H NMR (CDCl_3 , 90 MHz)	δ (ppm): 9.96 (s, 1H, -CHO), 7.74-7.86 (d, 2H, Ar-H), 7.33- 7.42 (d, 2H, Ar-H), 2.98-3.06 (septet, 1H, -CH(CH ₃) ₂), 1.24- 1.31 (d, 6H, -CH(CH ₃) ₂)	[11][15]
^{13}C NMR (CDCl_3 , 25.16 MHz)	δ (ppm): 191.85 (C=O), 156.15 (Ar-C), 134.62 (Ar-C), 129.97 (Ar-CH), 127.12 (Ar-CH), 34.45 (-CH(CH ₃) ₂), 23.59 (- CH(CH ₃) ₂)	[11]
IR Spectrum	Characteristic peaks for C=O stretching (aldehyde), C-H stretching (aromatic and aliphatic), and C=C stretching (aromatic ring).	[16][17]
Mass Spectrometry (EI)	Molecular Ion (M^+) at m/z 148. Other significant fragments corresponding to the loss of functional groups.	[16][18]

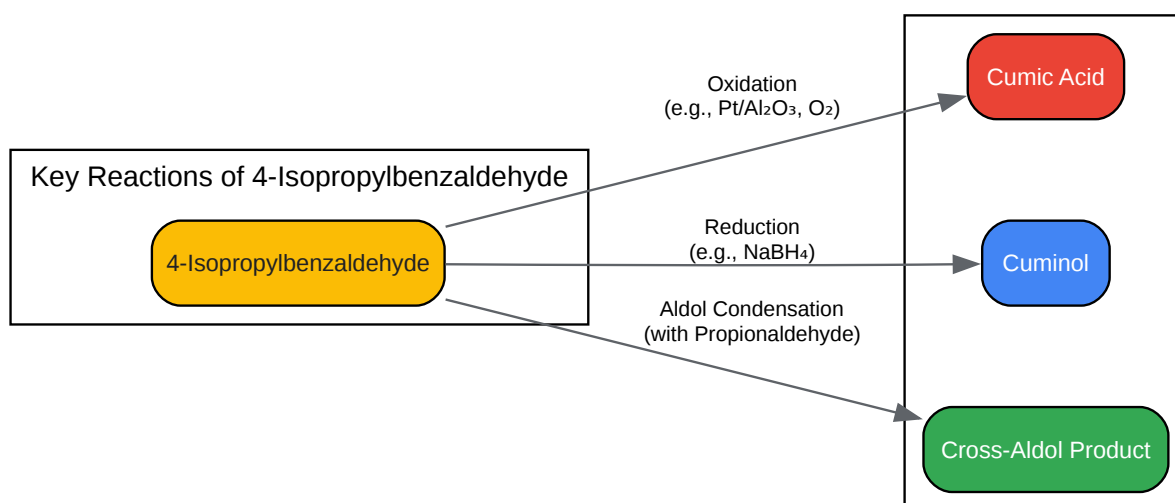
Chemical Properties and Reactivity

4-Isopropylbenzaldehyde exhibits reactivity typical of an aromatic aldehyde, primarily involving the aldehyde functional group and the aromatic ring.

- **Oxidation:** The aldehyde group can be readily oxidized to a carboxylic acid. For instance, oxidation of 4-isopropylbenzaldehyde yields cumic acid. This can be achieved using various oxidizing agents.
- **Reduction:** The aldehyde group can be reduced to a primary alcohol, forming cuminol.
- **Aldol Condensation:** As an aldehyde with alpha-hydrogens on the isopropyl group (though not directly adjacent to the carbonyl), it can participate in cross-aldol condensation reactions

with other carbonyl compounds, such as propionaldehyde.[19]

- Formylation: It can be synthesized via the formylation of cumene (isopropylbenzene).[1]
- Thiosemicarbazone Formation: The aldehyde reacts with thiosemicarbazide to form thiosemicarbazones, which have shown antiviral properties.[1]



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Fig. 1: Key chemical reactions of 4-isopropylbenzaldehyde.

Experimental Protocols

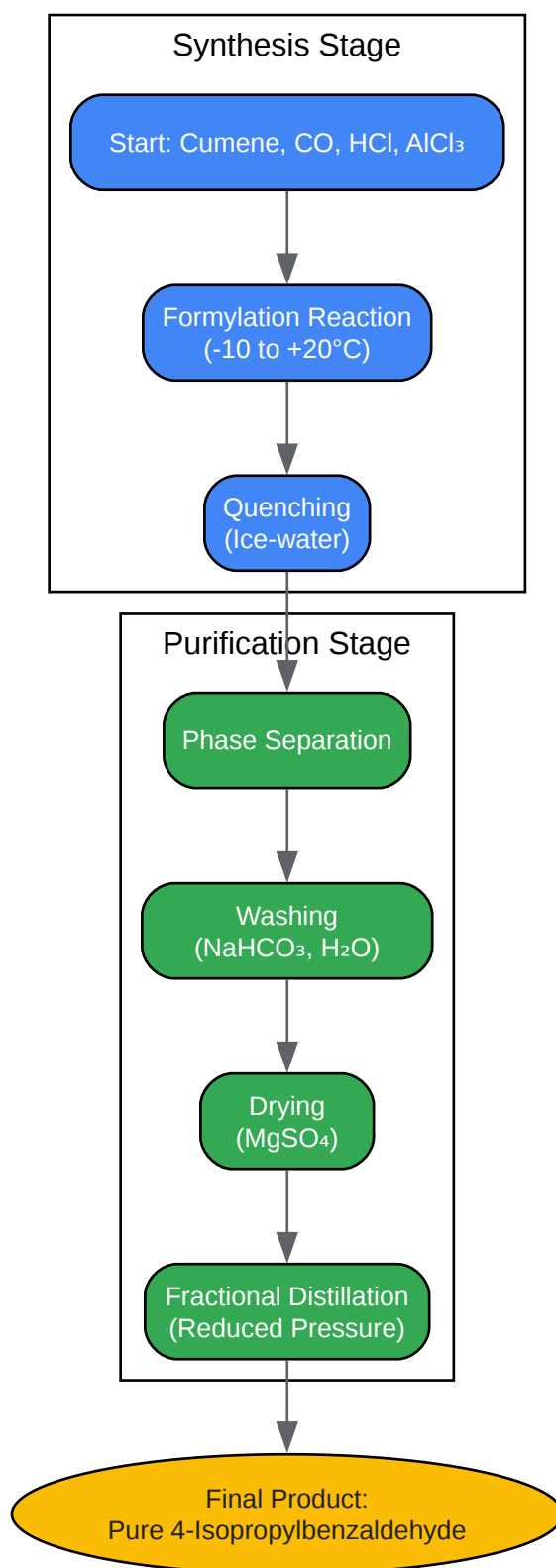
Synthesis of 4-Isopropylbenzaldehyde

A common laboratory and industrial synthesis method is the Gattermann-Koch reaction or a variation thereof, involving the formylation of cumene.

Protocol: Formylation of Cumene

- Reaction Setup: A reaction vessel equipped with a stirrer, gas inlet, and maintained at a low temperature (-10 to +20 °C) is charged with aluminum chloride (AlCl₃) and a suitable solvent (e.g., benzene).[20]

- **Gas Introduction:** Hydrogen chloride (HCl) gas is introduced until a specific partial pressure is reached, followed by the introduction of carbon monoxide (CO) to achieve the desired total pressure (e.g., 1-100 bars).^[20]
- **Reactant Addition:** Cumene (isopropylbenzene) is slowly added to the reaction mixture while maintaining the temperature and pressure.
- **Reaction:** The mixture is stirred for several hours until the uptake of carbon monoxide ceases.
- **Work-up:** The reaction mixture is carefully quenched with ice-water. The organic layer is separated, washed with a mild base (e.g., sodium bicarbonate solution) and then with water, dried over an anhydrous salt (e.g., MgSO_4), and filtered.
- **Purification:** The crude product is purified by fractional distillation under reduced pressure to yield pure 4-isopropylbenzaldehyde.



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Fig. 2: General workflow for the synthesis and purification of 4-isopropylbenzaldehyde.

Purification by High-Speed Counter-Current Chromatography (HSCCC)

For obtaining high-purity 4-isopropylbenzaldehyde from natural sources like cumin essential oil, HSCCC is an effective method.^[7]

Protocol: HSCCC Purification

- **Sample Preparation:** Cumin essential oil is obtained by steam distillation of cumin seeds.
- **Solvent System Selection:** A suitable two-phase solvent system is selected based on the partition coefficient (K) of 4-isopropylbenzaldehyde. This often involves a mixture of hexane, ethyl acetate, methanol, and water.
- **HSCCC Operation:** The HSCCC instrument is filled with the stationary phase (the denser phase of the solvent system). The apparatus is then rotated at a high speed (e.g., 800-1000 rpm).
- **Sample Injection:** The mobile phase (the less dense phase) is pumped through the column at a specific flow rate. Once the hydrodynamic equilibrium is reached, the essential oil sample is injected.
- **Elution and Fraction Collection:** The effluent is continuously monitored with a UV detector. Fractions are collected based on the elution profile.
- **Analysis:** The collected fractions containing 4-isopropylbenzaldehyde are analyzed for purity using techniques like Gas Chromatography-Mass Spectrometry (GC-MS).

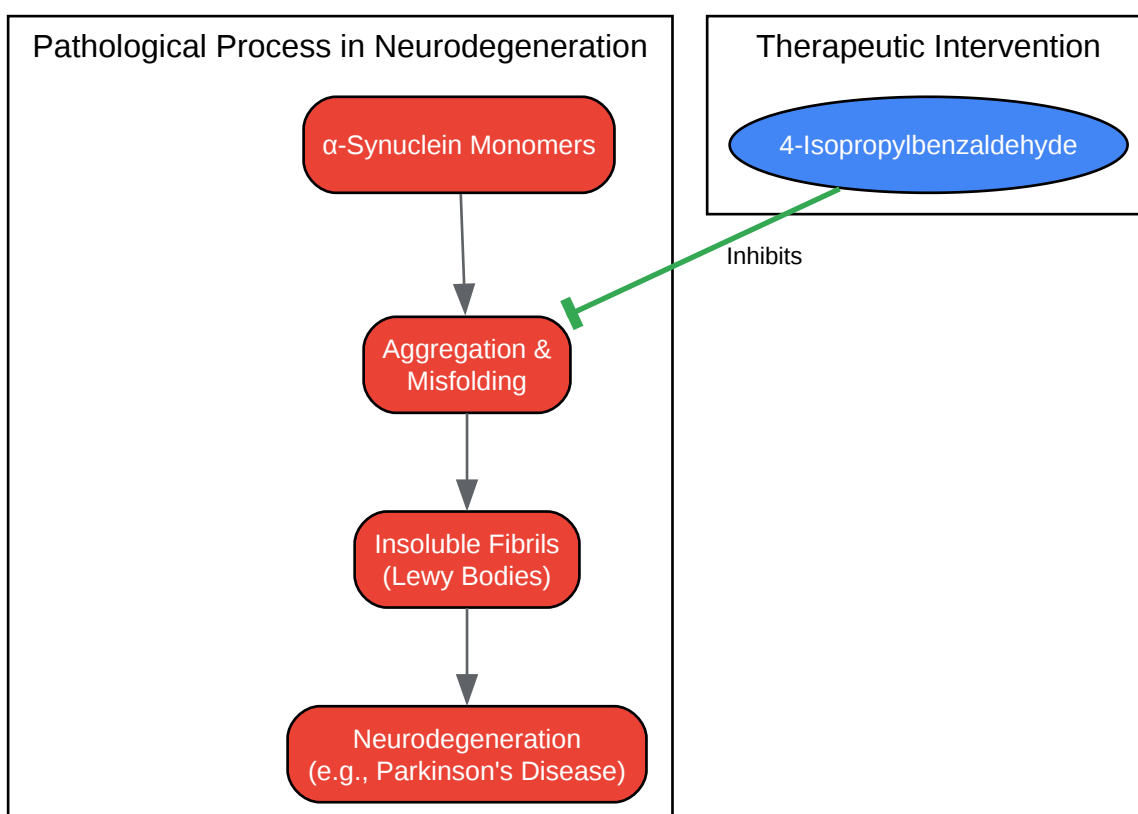
Biological Activity and Relevance in Drug Development

4-Isopropylbenzaldehyde is a bioactive compound with a range of pharmacological activities that make it a subject of interest in drug discovery.^{[5][6]}

- **Neuroprotective Effects:** Its most notable activity is the inhibition of alpha-synuclein fibrillation.^[1] Alpha-synuclein is a protein that, upon misfolding and aggregation, forms insoluble fibrils that are a hallmark of neurodegenerative synucleinopathies, including

Parkinson's disease and dementia with Lewy bodies.[1][8] By inhibiting this aggregation process, 4-isopropylbenzaldehyde may offer a therapeutic strategy to slow or prevent disease progression.[7]

- Antidiabetic Properties: Studies have shown that it can increase insulin secretion.
- Antimicrobial and Antifungal Activity: The compound exhibits significant activity against various bacteria and fungi.[3]
- Anticancer Potential: It has demonstrated anticancer activity and the ability to suppress melanin formation in melanoma cells.[8]



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Fig. 3: Inhibition of α -synuclein fibrillation by 4-isopropylbenzaldehyde.

Safety and Handling

4-Isopropylbenzaldehyde is classified as a combustible liquid and is harmful if swallowed.[21]
[22]

- Hazards: May cause skin, eye, and respiratory tract irritation.[23] Vapors can form explosive mixtures with air.[21][23]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and safety goggles when handling.[21][22][23]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[21][22][23]
- First Aid: In case of contact, flush skin or eyes with plenty of water. If inhaled, move to fresh air. If ingested, wash out the mouth with water and seek immediate medical attention.[23]

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